

Technical Guide: Chemical Structure & Properties of (2,2'-Bipyridine)diiodonickel(II)

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Compound of Interest

Compound Name: (2,2'-Bipyridine)diiodonickel

CAS No.: 59448-25-8

Cat. No.: B6359968

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Executive Summary

(2,2'-Bipyridine)diiodonickel(II) (CAS: 59448-25-8) is a coordination complex serving as a critical precatalyst in modern organic synthesis, particularly in reductive cross-electrophile coupling (XEC) reactions.[1] While often represented as a discrete monomer in commercial catalogs, its solid-state structure is a coordination polymer defined by halide bridging. This guide delineates its structural duality (solid-state polymer vs. solution-phase monomer), electronic properties, and synthesis protocols, providing researchers with the mechanistic grounding necessary for optimizing catalytic workflows.

Part 1: Structural Characterization & Electronic Properties

Chemical Identity

Parameter	Data
IUPAC Name	(2,2'-Bipyridine)diiodonickel(II)
Formula	C ₁₀ H ₈ I ₂ N ₂ Ni
Molecular Weight	468.69 g/mol
Oxidation State	Ni(II) ()
Appearance	Black/Dark-green crystalline powder
Solubility	Low in non-polar solvents; soluble in coordinating polar solvents (DMF, DMSO)

Coordination Geometry: The Solid vs. Solution Duality

Understanding the geometry of this complex is vital for predicting its solubility and reactivity profile.

Solid-State: Octahedral Coordination Polymer

In its crystalline form, the complex does not exist as a discrete [Ni(bpy)I₂] molecule. Instead, it adopts a polymeric chain structure.

- **Bridging Halides:** The iodide ions act as bridging ligands (-I), connecting adjacent nickel centers.
- **Coordination Sphere:** Each Nickel(II) center is hexacoordinate (Octahedral geometry), bonded to two nitrogen atoms from the bipyridine (chelating) and four iodide atoms (bridging).
- **Consequence:** This polymeric nature confers high thermal stability (>300°C) and low solubility in non-coordinating solvents (e.g., toluene, diethyl ether).

Solution-State: Solvated Monomer

When dissolved in strong donor solvents (e.g., Dimethylformamide - DMF, Dimethyl sulfoxide - DMSO), the polymeric chains undergo scission.

- Solvolysis: Solvent molecules displace the bridging iodides, breaking the polymer into monomeric species such as $[\text{Ni}(\text{bpy})\text{I}_2(\text{Solvent})_2]$.
- Catalytic Relevance: This monomeric species is the actual precursor that enters the catalytic cycle, where it is subsequently reduced to the active $\text{Ni}(0)$ species.

Electronic Structure & Magnetism

- Electronic Configuration: $\text{Ni}(\text{II})$ is a system.
- Spin State: High-Spin ().
- Magnetic Behavior: Paramagnetic.^{[2][3]}
 - Note: Unlike square planar $\text{Ni}(\text{II})$ complexes (which are diamagnetic,), the octahedral coordination in both the solid polymer and solvated monomer results in unpaired electrons. This paramagnetism is a simple diagnostic tool to confirm the complex has not degraded to a square planar form (rare for this specific ligand set).

Part 2: Synthesis Protocol

Directive: The following protocol utilizes the direct reaction of Nickel(II) Iodide with 2,2'-Bipyridine. This method minimizes halide exchange contamination risks common in $\text{NiCl}_2 + \text{NaI}$ routes.

Reagents & Equipment

- Precursors: Nickel(II) Iodide (anhydrous, 99.5%), 2,2'-Bipyridine (99%+).
- Solvent: Absolute Ethanol or n-Butanol (degassed).

- Atmosphere: Nitrogen or Argon (Schlenk line technique recommended but not strictly required for air-stable Ni(II) salts; however, exclusion of moisture is critical).

Step-by-Step Methodology

Step 1: Solvation Dissolve 1.0 equivalent of 2,2'-Bipyridine in hot absolute ethanol (

). In a separate flask, suspend 1.0 equivalent of anhydrous

in absolute ethanol.

Step 2: Complexation Add the bipyridine solution dropwise to the stirring

suspension.

- Observation: The solution will darken significantly (deep green/black) as the complex forms and begins to precipitate due to its polymeric nature.

Step 3: Reflux & Aging Reflux the mixture at

for 2–4 hours to ensure complete conversion and polymerization.

Step 4: Isolation Cool to room temperature.^[4] Filter the precipitate using a fritted glass funnel.

^[4]

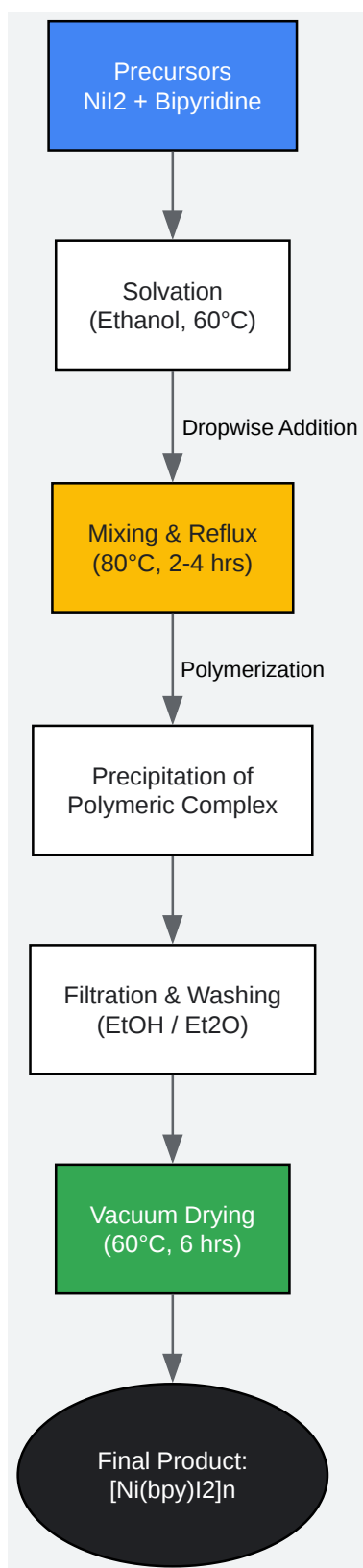
- Wash 1: Cold Ethanol (removes unreacted ligand).
- Wash 2: Diethyl Ether (removes residual solvent and aids drying).

Step 5: Drying Dry the solid under high vacuum (

mbar) at

for 6 hours to remove solvated ethanol molecules which can interfere with stoichiometry.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **(2,2'-Bipyridine)diiodonickel(II)** via direct complexation.

Part 3: Mechanistic Applications in Catalysis

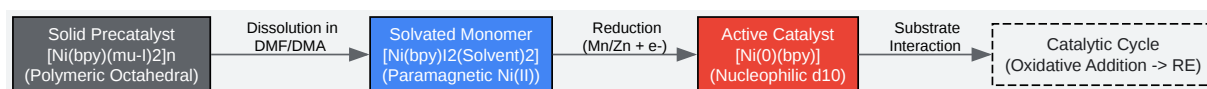
The primary utility of $[\text{Ni}(\text{bpy})\text{I}_2]$ is as a precatalyst for Cross-Electrophile Coupling (XEC). It is preferred over chloride analogues because the iodide ligand is more labile and facilitates faster oxidative addition initiation.

The Activation Cycle

The complex itself is catalytically inactive until reduced.

- **Precatalyst Loading:** $[\text{Ni}(\text{bpy})\text{I}_2]$ is dissolved in the reaction solvent (e.g., DMA/NMP).
- **In-Situ Reduction:** A stoichiometric reductant (Mn powder, Zn powder, or TDAE) reduces the Ni(II) species to the active Ni(0)-bipyridine species.
- **Catalytic Turnover:** The Ni(0) species undergoes oxidative addition with an electrophile (R-X), entering the catalytic cycle.

Structural Connectivity & Activation Logic



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Caption: Structural evolution from solid polymer to active catalytic species.

Part 4: Handling & Stability

- **Hygroscopicity:** The complex is moderately hygroscopic. Absorption of water can lead to the formation of aquo-complexes, altering the molecular weight and potentially deactivating the catalyst in water-sensitive reactions.

- Storage: Store in a desiccator or glovebox. While air-stable for short periods as a solid, long-term storage should be under inert gas to prevent slow oxidation or ligand dissociation.
- Safety: Nickel compounds are known sensitizers and potential carcinogens. Use standard PPE and handle in a fume hood.

References

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